

4-(2-Chlorophenyl)-3-methylbutan-2-ol molecular structure and weight

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Compound of Interest

Compound Name: 4-(2-Chlorophenyl)-3-methylbutan-2-ol

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An In-depth Technical Guide to **4-(2-Chlorophenyl)-3-methylbutan-2-ol**: Molecular Structure, Properties, and Synthesis

This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, and a proposed synthetic route for the novel compound **4-(2-Chlorophenyl)-3-methylbutan-2-ol**. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Introduction and Compound Identification

4-(2-Chlorophenyl)-3-methylbutan-2-ol is a chiral aromatic alcohol. Its structure suggests potential applications as an intermediate in the synthesis of more complex molecules, including potential pharmaceutical agents. Due to its novelty, this guide has been developed by applying established principles of organic chemistry and referencing data from structurally analogous compounds.

Key Identifiers:

- IUPAC Name: **4-(2-Chlorophenyl)-3-methylbutan-2-ol**

- Molecular Formula: C₁₁H₁₅ClO
- Canonical SMILES: CC(C(C)CC1=CC=CC=C1Cl)O

Molecular Structure and Physicochemical Properties

The molecular structure of **4-(2-Chlorophenyl)-3-methylbutan-2-ol** consists of a butan-2-ol backbone substituted with a methyl group at the third carbon and a 2-chlorophenyl group at the fourth carbon. The presence of two chiral centers (at C2 and C3) indicates that this compound can exist as four possible stereoisomers (two pairs of enantiomers).

Molecular Weight

The molecular weight is a fundamental physical property calculated from the molecular formula.

Property	Value
Molecular Formula	C ₁₁ H ₁₅ ClO
Molecular Weight	198.69 g/mol
Monoisotopic Mass	198.08114 Da

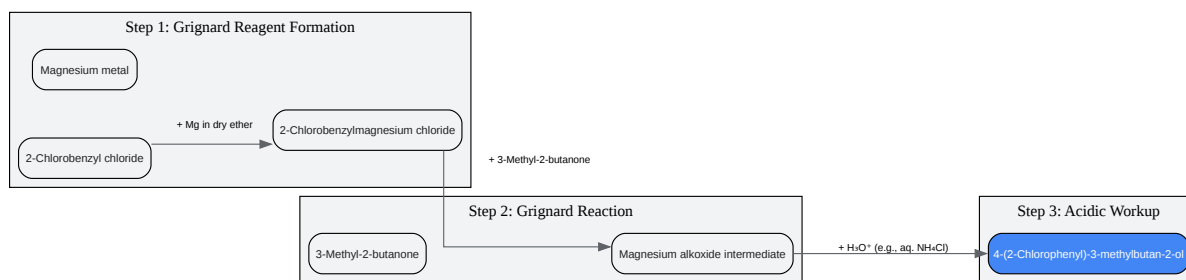
Predicted Physicochemical Properties

The following properties have been estimated based on the compound's structure and data from similar molecules.

Property	Predicted Value
Physical State	Colorless to pale yellow liquid or low-melting solid
Boiling Point	260-270 °C (at 760 mmHg)
Melting Point	25-35 °C
Density	1.05-1.15 g/cm ³
Water Solubility	Low to sparingly soluble
LogP (octanol-water)	3.2 - 3.8
Refractive Index	1.52 - 1.54

Proposed Synthesis Workflow

A reliable method for the synthesis of **4-(2-Chlorophenyl)-3-methylbutan-2-ol** is through a Grignard reaction. This approach involves the reaction of a Grignard reagent, prepared from 2-chlorobenzyl chloride, with 3-methyl-2-butanone.



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Caption: Proposed Grignard synthesis of **4-(2-Chlorophenyl)-3-methylbutan-2-ol**.

Detailed Experimental Protocol

Materials:

- 2-Chlorobenzyl chloride
- Magnesium turnings
- Anhydrous diethyl ether
- 3-Methyl-2-butanone
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate

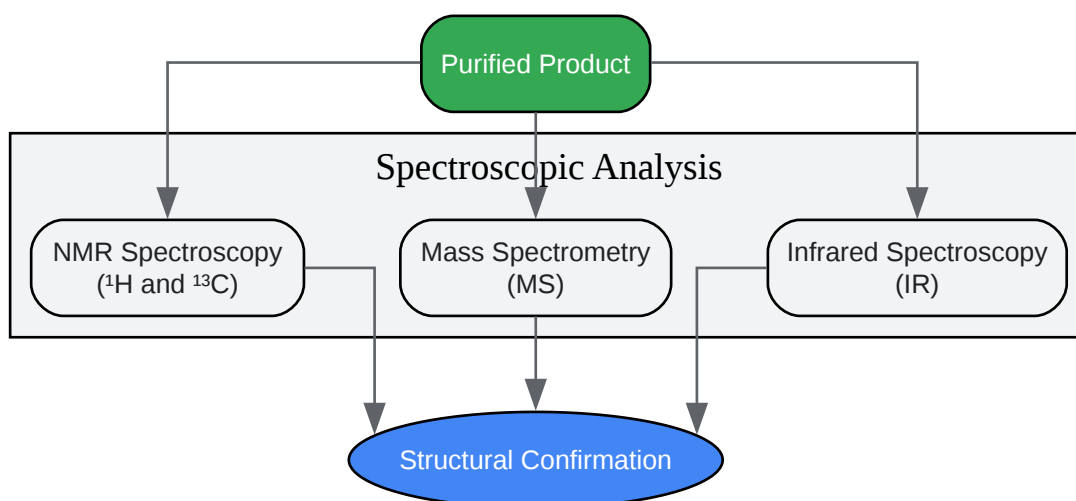
Procedure:

- Grignard Reagent Preparation:
 - To a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and magnetic stirrer, add magnesium turnings.
 - Add a small crystal of iodine to initiate the reaction.
 - Slowly add a solution of 2-chlorobenzyl chloride in anhydrous diethyl ether to the magnesium turnings. The reaction should be initiated gently with heating if necessary.
 - Once the reaction starts, add the remaining 2-chlorobenzyl chloride solution dropwise to maintain a gentle reflux.
 - After the addition is complete, reflux the mixture for an additional 30 minutes to ensure complete formation of the Grignard reagent.
- Reaction with Ketone:
 - Cool the Grignard reagent solution to 0 °C in an ice bath.

- Add a solution of 3-methyl-2-butanone in anhydrous diethyl ether dropwise to the stirred Grignard solution.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2 hours.
- Workup and Purification:
 - Cool the reaction mixture again to 0 °C and slowly quench the reaction by the dropwise addition of a saturated aqueous solution of ammonium chloride.
 - Separate the organic layer, and extract the aqueous layer with diethyl ether.
 - Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
 - Filter the drying agent and concentrate the solvent under reduced pressure to obtain the crude product.
 - Purify the crude product by vacuum distillation or column chromatography on silica gel.

Structural Elucidation and Characterization

The structure of the synthesized **4-(2-Chlorophenyl)-3-methylbutan-2-ol** should be confirmed using standard analytical techniques.



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Caption: Workflow for the structural confirmation of the synthesized product.

Predicted Spectroscopic Data

- ^1H NMR:
 - Aromatic protons of the 2-chlorophenyl group will appear as multiplets in the range of δ 7.1-7.5 ppm.
 - The proton of the hydroxyl group will appear as a broad singlet, which is exchangeable with D_2O .
 - The protons on the butanol backbone will show characteristic splitting patterns corresponding to their neighboring protons.
- ^{13}C NMR:
 - Aromatic carbons will appear in the δ 125-140 ppm region.
 - The carbon bearing the hydroxyl group (C2) will resonate around δ 65-75 ppm.
 - The remaining aliphatic carbons will appear in the upfield region (δ 10-50 ppm).
- Mass Spectrometry (MS):
 - The mass spectrum will show a molecular ion peak (M^+) corresponding to the molecular weight of the compound.
 - A characteristic isotopic pattern for the presence of one chlorine atom (M^+ and $\text{M}+2$ peaks in an approximate 3:1 ratio) will be observed.
 - Fragmentation patterns will likely show the loss of water and cleavage of the C-C bonds in the butanol chain.
- Infrared (IR) Spectroscopy:
 - A broad absorption band in the region of $3200\text{-}3600\text{ cm}^{-1}$ corresponding to the O-H stretching of the alcohol.

- C-H stretching vibrations of the aromatic and aliphatic groups in the 2850-3100 cm^{-1} region.
- C-O stretching around 1050-1150 cm^{-1} .
- C-Cl stretching in the fingerprint region.

Safety and Handling

As with any chemical compound, proper safety precautions must be observed when handling **4-(2-Chlorophenyl)-3-methylbutan-2-ol**.

- Personal Protective Equipment (PPE): Wear safety goggles, a lab coat, and chemical-resistant gloves.
- Handling: Handle in a well-ventilated fume hood. Avoid inhalation of vapors and contact with skin and eyes.
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.

A comprehensive Material Safety Data Sheet (MSDS) should be consulted before handling this compound.

Conclusion

This technical guide provides a foundational understanding of **4-(2-Chlorophenyl)-3-methylbutan-2-ol**. The proposed synthesis and characterization workflows offer a practical approach for researchers interested in this novel molecule. Further studies are warranted to explore its stereochemistry, reactivity, and potential applications in various fields of chemical and pharmaceutical sciences.

References

Given the novel nature of the specific molecule, direct references are not available. The principles and protocols described are based on standard organic chemistry textbooks and analogous compound data from chemical databases.

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